

Why fresh DMSO is important for YM-201636 solubility.

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Compound of Interest

Compound Name: YM-202074

Cat. No.: B1250409

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Technical Support Center: YM-201636

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility of YM-201636, with a specific focus on the critical role of fresh Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: Why is it crucial to use fresh DMSO for dissolving YM-201636?

Fresh, high-purity DMSO is essential because DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere[1][2][3][4][5][6]. YM-201636 is insoluble in water[7]. Therefore, if the DMSO has absorbed even small amounts of water, it will significantly reduce its ability to dissolve YM-201636, leading to incomplete dissolution and inaccurate concentration of your stock solution[7].

Q2: What can happen if I use old or improperly stored DMSO?

Using old or improperly stored DMSO that has been exposed to air can lead to several experimental issues:

- **Reduced Solubility:** You may find that YM-201636 does not dissolve completely, or precipitates out of solution over time.

- **Inaccurate Dosing:** If the compound is not fully dissolved, the actual concentration of your solution will be lower than calculated, leading to unreliable and non-reproducible experimental results.
- **Compound Degradation:** While DMSO is stable, prolonged storage of compounds in DMSO at room temperature can lead to degradation of the dissolved substance[8].

Q3: How can I determine if my DMSO has absorbed water?

While a precise measurement requires analytical methods like Karl Fischer titration, there are practical indicators:

- **Freezing Point:** Pure DMSO has a relatively high freezing point of 18.5°C (65.3°F)[1]. If your DMSO remains liquid at temperatures significantly below this, it likely contains absorbed water, which lowers its freezing point.
- **¹H-NMR Spectrum:** In an NMR spectrum of deuterated DMSO (DMSO-d₆), the presence of a significant water peak (H₂O resonance) is a clear indication of moisture absorption[1].

Q4: My YM-201636 is not dissolving completely, even in what I believe is fresh DMSO. What steps can I take?

If you encounter solubility issues, follow these steps:

- **Confirm DMSO Quality:** Ensure you are using a new, unopened bottle of anhydrous, high-purity DMSO.
- **Gentle Warming:** Warm the solution gently to 37°C for about 10 minutes[9].
- **Sonication:** Briefly sonicate the solution in an ultrasonic bath to aid dissolution[9].
- **Vortexing:** Mix the solution thoroughly by vortexing.

If these steps do not resolve the issue, the problem likely lies with the quality of the DMSO. It is recommended to discard the solution and start over with a fresh, unopened bottle of anhydrous DMSO.

Troubleshooting Guide: YM-201636 Solubility Issues

Problem	Possible Cause	Recommended Solution
YM-201636 powder does not fully dissolve in DMSO.	1. DMSO has absorbed atmospheric moisture. 2. The concentration is too high. 3. Insufficient mixing.	1. Discard the old DMSO. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. 2. Check the data sheet for maximum solubility and do not exceed it. 3. Gently warm the vial to 37°C, vortex, and/or briefly sonicate ^[9] .
Precipitate forms after initial dissolution.	1. The solution is supersaturated. 2. Water was introduced (e.g., from pipette tips). 3. The stock solution was stored improperly.	1. Dilute the solution to a lower concentration. 2. Ensure all equipment is dry. Use fresh DMSO. 3. Store stock solutions at -20°C or -80°C as recommended. Avoid repeated freeze-thaw cycles.
Inconsistent results in bioassays.	The actual concentration of the YM-201636 solution is lower than calculated due to incomplete dissolution.	Prepare a new stock solution using a fresh, unopened bottle of anhydrous DMSO and ensure the compound is fully dissolved before making serial dilutions.

Quantitative Data

YM-201636 Properties and Solubility

Parameter	Value	Source
Molecular Weight	467.48 g/mol	[7][9]
Chemical Formula	C ₂₅ H ₂₁ N ₇ O ₃	[9][10]
Solubility in fresh DMSO	10 - 35 mg/mL (21.39 - 74.86 mM)	[7][9][10]
Solubility in Water	Insoluble	[7]
Solubility in Ethanol	Insoluble	[7]

Note: Solubility can vary slightly between batches and suppliers. One supplier explicitly notes that moisture-absorbing DMSO reduces solubility[7].

Experimental Protocols

Protocol 1: Preparation of a YM-201636 Stock Solution

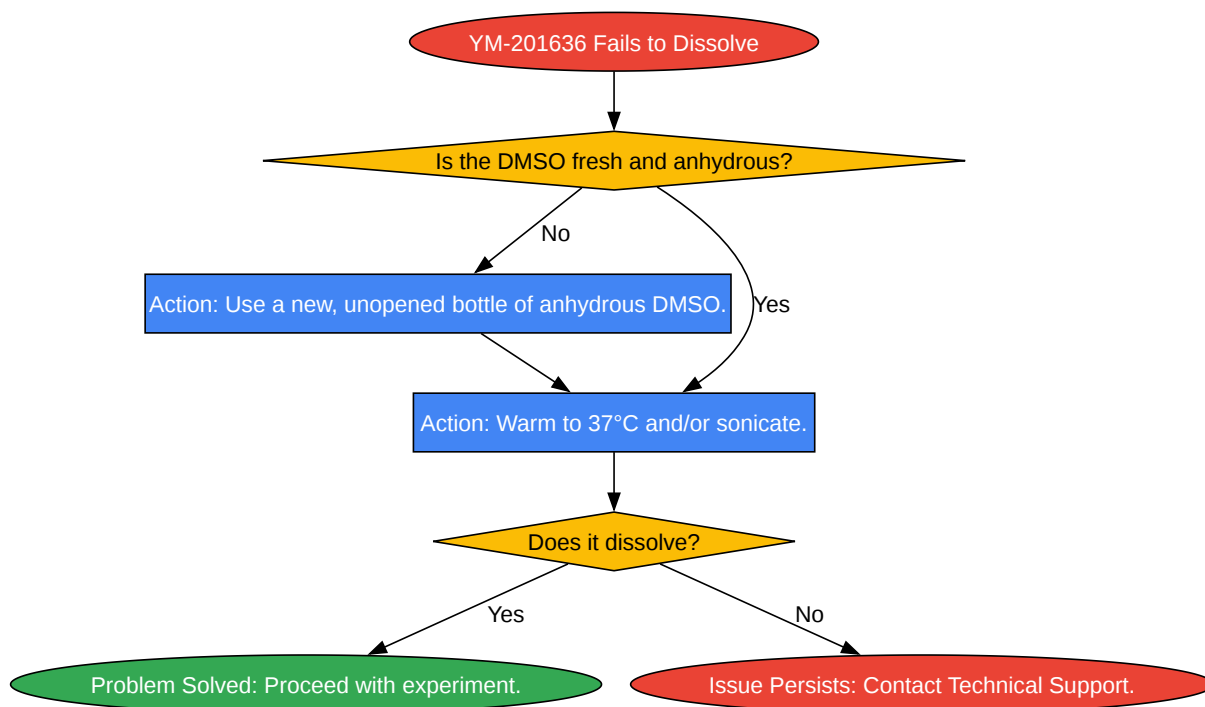
- **Acquire Materials:** Use a new, unopened bottle of high-purity, anhydrous DMSO and YM-201636 powder.
- **Equilibrate:** Allow both the YM-201636 vial and the DMSO bottle to reach room temperature before opening to prevent condensation.
- **Calculation:** Determine the required volume of DMSO to add to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Under sterile conditions (e.g., in a fume hood or biosafety cabinet), add the calculated volume of fresh DMSO to the vial of YM-201636.
- **Mixing:** Cap the vial tightly and vortex thoroughly. If necessary, gently warm the vial to 37°C for 10 minutes and/or sonicate briefly in an ultrasonic bath to ensure complete dissolution[9]. Visually inspect the solution against a light source to confirm no solid particles remain.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed, low-retention tubes. Store at -20°C for several months[9]. Avoid repeated freeze-thaw cycles.

Protocol 2: Best Practices for Handling and Storing DMSO

- Procurement: Always purchase high-purity, anhydrous, or molecular biology grade DMSO from a reputable supplier[11].
- Storage: Store DMSO in its original, tightly sealed glass container in a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition[4][12][13].
- Handling:
 - Work in a well-ventilated area, such as a chemical fume hood[11][14].
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (butyl rubber or neoprene are recommended), safety goggles, and a lab coat[11].
 - Dispense DMSO using clean, dry glass or compatible plastic (HDPE) equipment[12].
 - Minimize the time the main DMSO bottle is open to the atmosphere to prevent moisture absorption.
- Aliquoting: For frequent use, consider aliquoting the main stock of DMSO into smaller, tightly sealed glass vials under an inert gas (like argon or nitrogen) to maintain its anhydrous nature.

Visualizations

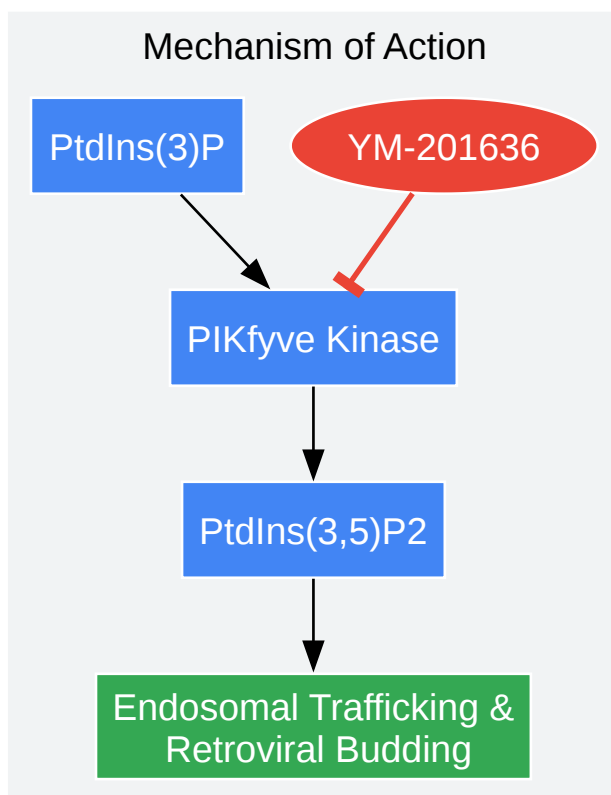
Logical Workflow for Troubleshooting Solubility



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Caption: Troubleshooting workflow for YM-201636 solubility issues.

Signaling Pathway Inhibition by YM-201636



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Caption: YM-201636 inhibits PIKfyve, blocking PtdIns(3,5)P2 production.

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